

Application Notes & Protocols: Assay of Dihydroxyaluminum Aminoacetate by Titration

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Compound of Interest

Compound Name: Aluminium glycinate

Cat. No.: B1365118

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Introduction

Dihydroxyaluminum aminoacetate, an aluminum derivative of the amino acid glycine, is commonly used as an antacid. Its efficacy is directly related to its concentration, necessitating a precise and reliable analytical method for its quantification. This document provides a detailed protocol for the assay of dihydroxyaluminum aminoacetate using a complexometric back-titration method, as outlined in the United States Pharmacopeia (USP).^{[1][2][3]} This method is suitable for researchers, scientists, and drug development professionals involved in the quality control and analysis of this active pharmaceutical ingredient.

The principle of this assay is based on the chelation of aluminum ions with a known excess of ethylenediaminetetraacetic acid (EDTA). The unreacted EDTA is then back-titrated with a standardized zinc sulfate solution. This indirect approach is necessary because the reaction between aluminum and EDTA is slow, and direct titration can lead to inaccurate results due to indicator blocking.^{[4][5][6]}

Experimental Protocols

1. Principle of the Method

The assay involves a complexometric back-titration. A known excess of edetate disodium (EDTA) is added to a solution of dihydroxyaluminum aminoacetate. The EDTA chelates with the aluminum ions present in the sample. The solution is heated to ensure the complete formation of the stable Al-EDTA complex.^{[4][7]} After cooling, the excess, unreacted EDTA is titrated with a

standardized zinc sulfate solution using dithizone as an indicator. The endpoint is indicated by a color change from green-violet to rose-pink.[1][2][3]

2. Reagents and Materials

- Dihydroxyaluminum Aminoacetate sample
- 0.05 M Edetate disodium (EDTA) titrant, standardized
- 0.05 M Zinc sulfate VS (volumetric solution), standardized
- Hydrochloric acid
- Acetic acid-ammonium acetate buffer TS (test solution)
- Dithizone TS (test solution)
- Alcohol (Ethanol)
- Deionized or distilled water
- 150-mL and 250-mL beakers
- 500-mL volumetric flask
- Burette, 50-mL
- Pipettes, 20.0-mL and 25.0-mL
- Heating plate or Bunsen burner
- Analytical balance

3. Solution Preparation

- Sample Solution: Accurately weigh about 2.5 g of Dihydroxyaluminum Aminoacetate and transfer it to a 150-mL beaker. Add 15 mL of hydrochloric acid and warm gently if necessary to dissolve the sample completely. Transfer this solution quantitatively to a 500-mL volumetric flask, dilute to volume with water, and mix well.[1][2][3]

- Blank Solution: For the blank determination, use 20 mL of water in place of the 20.0 mL of the sample solution.[\[1\]](#)[\[2\]](#)[\[3\]](#)

4. Titration Procedure

- Pipette 20.0 mL of the prepared sample solution into a 250-mL beaker.
- With continuous stirring, add 25.0 mL of 0.05 M Edetate disodium titrant.
- Add 20 mL of acetic acid–ammonium acetate buffer TS.
- Heat the solution to near boiling for 5 minutes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Cool the solution to room temperature.
- Add 50 mL of alcohol and 2 mL of dithizone TS.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Titrate the excess EDTA with 0.05 M zinc sulfate VS until the color changes from green-violet to rose-pink.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Record the volume of zinc sulfate solution consumed.
- Perform a blank determination by following the same procedure but substituting the 20.0 mL of sample solution with 20.0 mL of water.[\[1\]](#)[\[2\]](#)[\[3\]](#)

5. Calculation

The percentage of dihydroxyaluminum aminoacetate in the sample is calculated using the following formula:

$$\text{Percentage of } \text{C}_2\text{H}_6\text{AlNO}_4 = [(V_B - V_S) \times M \times F \times 100] / W$$

Where:

- V_B = volume (in mL) of 0.05 M zinc sulfate VS consumed in the blank titration
- V_S = volume (in mL) of 0.05 M zinc sulfate VS consumed in the sample titration
- M = Molarity of the Edetate disodium titrant (approximately 0.05 M)

- F = Equivalence factor, where each mL of 0.05 M Edetate disodium titrant is equivalent to 6.753 mg of $C_2H_6AlNO_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)
- W = Weight (in mg) of the Dihydroxyaluminum Aminoacetate sample taken, adjusted for the dilution.

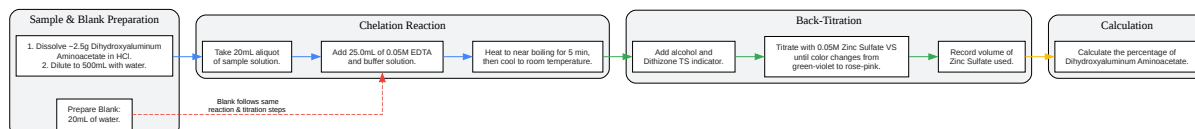
Data Presentation

The following table summarizes the key quantitative data for this assay:

Parameter	Value
Sample Weight	~ 2.5 g
Sample Solution Volume	500.0 mL
Aliquot of Sample Solution	20.0 mL
Volume of 0.05 M EDTA added	25.0 mL
Titrant	0.05 M Zinc Sulfate VS
Indicator	Dithizone TS
Endpoint Color Change	Green-violet to Rose-pink
Equivalence Factor	1 mL of 0.05 M EDTA = 6.753 mg of $C_2H_6AlNO_4$ [1] [2] [3]

Mandatory Visualization

Experimental Workflow Diagram



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Caption: Workflow for the assay of dihydroxyaluminum aminoacetate.

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